

experimental verification of octane's miscibility with other organic compounds

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Compound of Interest	
Compound Name:	Octane
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A Comparative Guide to the Miscibility of Octane with Organic Compounds

This guide provides a comparative analysis of the miscibility of **n-octane**, a nonpolar aliphatic hydrocarbon, with various classes of organic compounds. The information is intended for researchers, scientists, and professionals in drug development who utilize solvents in their experimental work. The miscibility of a solvent system is a critical parameter in processes such as reaction chemistry, extraction, and purification. Understanding the phase behavior of **octane** with other organic liquids is essential for designing and optimizing these processes.

The principle of "like dissolves like" is a fundamental concept in predicting miscibility.^[1] **Octane**, being nonpolar, is readily miscible with other nonpolar or weakly polar compounds.^[2] However, its miscibility with polar substances, particularly those capable of hydrogen bonding like alcohols, is limited and highly dependent on factors such as temperature and the alkyl chain length of the alcohol.

Quantitative Miscibility Data

The following table summarizes the miscibility of **n-octane** with a selection of organic compounds based on available experimental data. The data highlights how the functional group and carbon chain length of the organic compound influence its phase behavior with **octane**.

Organic Compound	Chemical Class	Temperature (K)	Pressure	Miscibility with n-Octane	Observations & Data
Methanol	Alcohol	293	Atmospheric	Partially Miscible	<p>Forms a distinct miscibility gap. The methanol-rich phase has a mole fraction of octane of approximately 0.056, while the octane-rich phase has a mole fraction of methanol of 0.105.</p>
Ethanol	Alcohol	298.15 - 318.15	Atmospheric	Partially Miscible	<p>While readily miscible with gasoline, pure ethanol and octane exhibit a miscibility gap. Vapor-liquid equilibrium data indicates significant deviation from ideal behavior.^[3] ^[4]^[5]^[6]</p>

1-Propanol	Alcohol	298.2	Atmospheric	Miscible	In the ternary system of 1-propanol, octane, and water, only the octane-water pair is reported as partially miscible, indicating that 1-propanol and octane are miscible under these conditions. [7]
Acetone	Ketone	Ambient	Atmospheric	Partially Miscible	Exhibits an upper critical solution temperature (UCST), above which the two liquids are miscible in all proportions.
Methyl Ethyl Ketone (MEK)	Ketone	Ambient	Atmospheric	Miscible	Generally considered miscible with many organic liquids, including hydrocarbons like octane.
Diethyl Ether	Ether	Ambient	Atmospheric	Miscible	As a relatively

non-polar
ether, it is
miscible with
non-polar
alkanes like
octane.[2][8]
[9]

Experimental Protocols

The determination of liquid-liquid miscibility and the construction of phase diagrams are fundamental experimental procedures in physical chemistry. The "cloud point" method is a widely used technique to determine the temperature-composition data for a binary system of partially miscible liquids.[10][11][12]

Protocol: Determination of the Temperature-Composition Phase Diagram by the Cloud Point Method

This protocol outlines the steps to determine the miscibility curve (binodal curve) and the critical solution temperature for a binary liquid system.

Objective: To determine the temperatures at which mixtures of two liquids with varying compositions become homogeneous (miscible) upon heating or heterogeneous (immiscible, appearing cloudy) upon cooling.

Materials:

- Component A (e.g., n-octane)
- Component B (e.g., a partially miscible organic compound)
- A series of sealable glass test tubes
- A controlled-temperature water or oil bath with a stirrer
- A calibrated thermometer with a resolution of 0.1 °C

- Burettes or pipettes for accurate volume or mass dispensing
- Analytical balance

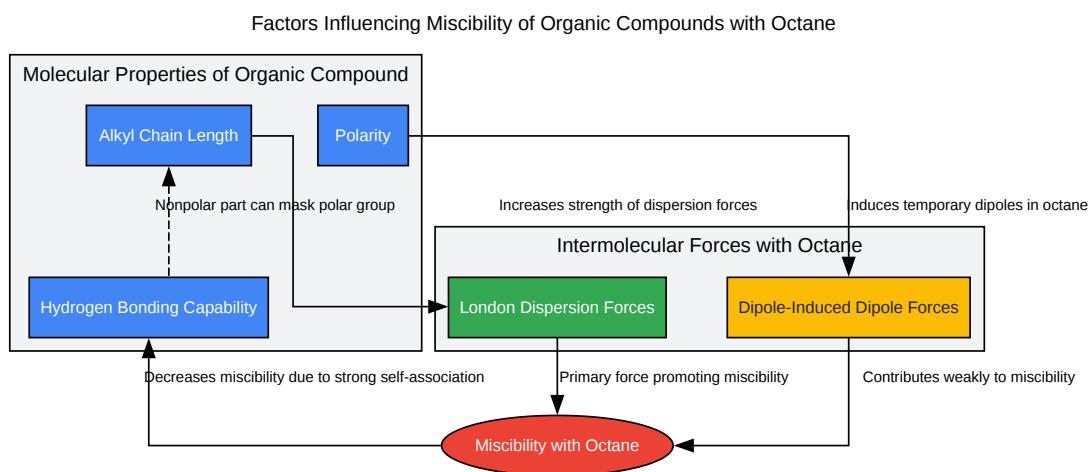
Procedure:

- Preparation of Mixtures:
 - Prepare a series of binary mixtures with varying compositions by weight or volume in the sealable test tubes. It is crucial to cover a wide range of compositions to accurately map the phase diagram.
 - Accurately measure the required amounts of each component into the test tubes and seal them to prevent evaporation, especially for volatile components.
- Heating and Observation for Upper Critical Solution Temperature (UCST):
 - Place a test tube containing a two-phase (cloudy) mixture into the temperature-controlled bath.
 - Insert a thermometer into the mixture (if the tube is not sealed) or place it in the bath adjacent to the test tube for an accurate temperature reading.
 - Begin slowly heating the bath while continuously stirring the mixture within the test tube.
 - Observe the mixture carefully. The temperature at which the turbidity (cloudiness) just disappears, resulting in a single, clear phase, is the miscibility temperature or "cloud point" for that specific composition.[10]
 - Record this temperature.
- Cooling and Observation for Lower Critical Solution Temperature (LCST) or Confirmation of UCST:
 - If a UCST was determined, remove the test tube from the hot bath and allow it to cool slowly while stirring. The temperature at which turbidity reappears should be recorded. This should be close to the temperature recorded during heating.

- For systems with a lower critical solution temperature, a single-phase mixture is cooled until it becomes cloudy.
- Data Collection and Analysis:
 - Repeat the heating and cooling procedure for each prepared mixture of different compositions.
 - Plot the recorded miscibility temperatures (cloud points) against the corresponding compositions (e.g., mole fraction or weight percent of one component).
 - The resulting curve is the phase boundary (binodal curve) that separates the single-phase region from the two-phase region on the temperature-composition diagram.
 - The peak of this curve for a system with a UCST, or the nadir for a system with an LCST, represents the critical solution temperature (or consolute temperature), which is the temperature at which the two liquids become miscible in all proportions.[13]

Visualization of Miscibility Factors

The miscibility of an organic compound with a nonpolar solvent like **octane** is governed by the interplay of intermolecular forces. The following diagram illustrates the logical relationship between the molecular properties of an organic compound and its resulting miscibility with **octane**.



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